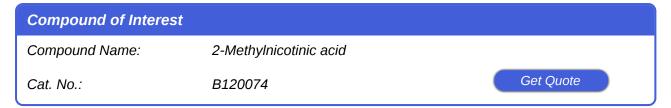


Solubility of 2-Methylnicotinic Acid in Organic Solvents: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methylnicotinic acid, a derivative of nicotinic acid (Vitamin B3), is a key intermediate in the synthesis of various pharmaceuticals and agrochemicals. Its solubility in organic solvents is a critical parameter for its purification, reaction chemistry, and formulation development. This technical guide provides a comprehensive overview of the available information on the solubility of **2-methylnicotinic acid**, including qualitative data, and presents quantitative data for the closely related compound, nicotinic acid, as a valuable reference. Furthermore, this guide details the experimental protocols for solubility determination and provides a logical workflow for these procedures.

While specific quantitative solubility data for **2-methylnicotinic acid** in a range of organic solvents is not readily available in the reviewed literature, it is generally described as a white to off-white crystalline solid that is soluble in water and common organic solvents.[1][2] Its ester, 2-methylnicotinate, is reported to be easily dissolved in organic solvents such as alcohol, ethyl acetate, and dichloromethane.

Quantitative Solubility Data of Nicotinic Acid (as a proxy)



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Due to the structural similarity between **2-methylnicotinic acid** and nicotinic acid, the solubility data for nicotinic acid can provide valuable insights for solvent selection and process development. The following table summarizes the mole fraction solubility of nicotinic acid in various organic solvents at different temperatures.



Solvent	Temperature (K)	Mole Fraction Solubility (x10³)
Alcohols		
Methanol	298.2	27.8
303.2	32.5	
308.2	37.8	_
313.2	43.9	_
318.2	50.9	_
323.2	58.8	_
Ethanol	298.2	11.2
303.2	13.1	
308.2	15.3	_
313.2	17.8	_
318.2	20.6	_
323.2	23.8	_
1-Butanol	298.2	3.06
2-Butanol	298.2	3.60
1-Pentanol	298.2	3.32
1-Hexanol	298.2	3.62
Ketones		
Acetone	298.2	1.34
303.2	1.58	
308.2	1.85	_
313.2	2.17	_
318.2	2.54	_



323.2	2.98	-
Esters		-
Ethyl Acetate	298.2	0.78
303.2	0.93	_
308.2	1.11	_
313.2	1.32	-
318.2	1.56	_
323.2	1.84	
Ethers		
Tetrahydrofuran	298.2	1.17
Other Solvents		
Dichloromethane	-	-
Toluene	-	-

Note: Data for nicotinic acid is compiled from various sources. The absence of data for certain solvents indicates a lack of available information in the reviewed literature.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of compounds like **2-methylnicotinic acid** in organic solvents. These protocols are based on established methods reported in the scientific literature.

Equilibrium Solubility Method (Gravimetric)

This method involves saturating a solvent with the solute at a constant temperature and then determining the concentration of the dissolved solute by evaporating the solvent and weighing the residue.

Apparatus:



- · Constant temperature water bath or shaker
- Sealed glass vials
- Analytical balance
- Volumetric flasks
- Pipettes
- Oven

Procedure:

- Add an excess amount of 2-methylnicotinic acid to a known volume of the selected organic solvent in a sealed glass vial.
- Place the vial in a constant temperature shaker bath and agitate for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours).
- After reaching equilibrium, stop the agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant (the saturated solution) using a preheated or pre-cooled pipette to avoid precipitation.
- Transfer the aliquot to a pre-weighed container.
- Evaporate the solvent in an oven at a temperature below the boiling point of the solvent and the decomposition temperature of **2-methylnicotinic acid**.
- Once the solvent is completely evaporated, weigh the container with the solid residue.
- Calculate the solubility in terms of mass per volume (e.g., g/L) or mole fraction.

Isothermal Shake-Flask Method followed by UV-Vis Spectrophotometry

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This method is suitable for compounds that have a chromophore, allowing for concentration determination using UV-Vis spectroscopy.

Apparatus:

- Constant temperature shaker
- Sealed flasks
- Centrifuge
- UV-Vis spectrophotometer
- Quartz cuvettes
- · Volumetric flasks and pipettes

Procedure:

- Prepare a series of standard solutions of 2-methylnicotinic acid of known concentrations in the solvent of interest.
- Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λmax) to construct a calibration curve.
- Add an excess amount of 2-methylnicotinic acid to a known volume of the solvent in a sealed flask.
- Equilibrate the flask in a constant temperature shaker for an extended period (e.g., 24 hours).
- After equilibration, centrifuge the suspension to separate the undissolved solid.
- Carefully withdraw an aliquot of the clear supernatant.
- Dilute the aliquot with a known volume of the solvent to bring the concentration within the range of the calibration curve.

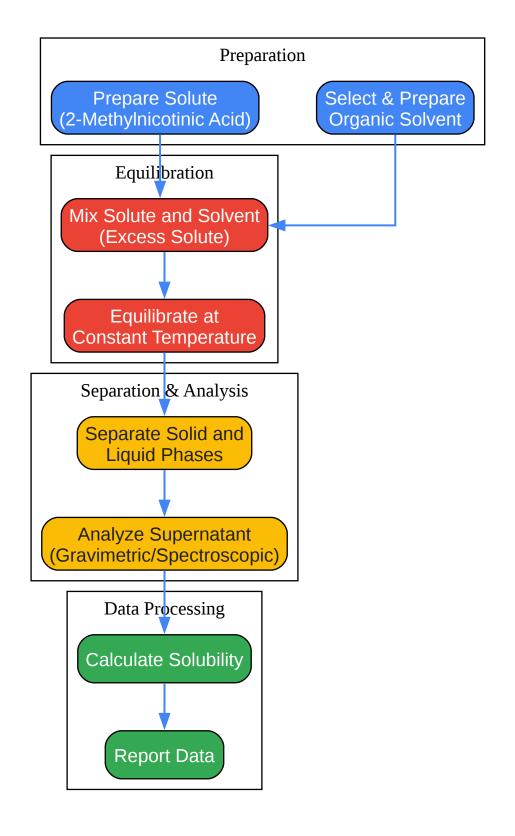


- Measure the absorbance of the diluted solution at λmax.
- Use the calibration curve to determine the concentration of 2-methylnicotinic acid in the diluted sample and back-calculate the solubility in the saturated solution.

Logical Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the general workflow for solubility determination and a conceptual representation of the factors influencing solubility.

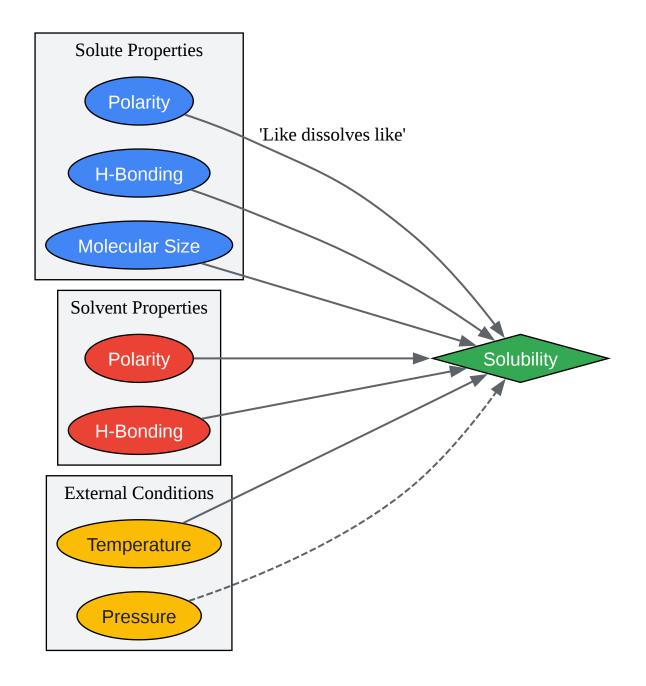




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Caption: Experimental workflow for determining the solubility of **2-methylnicotinic acid**.





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